

Navigating the Disposal of GR127935: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GR127935
CAS No.: 1049739-35-6
Cat. No.: B7803443

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To ensure the safety of laboratory personnel and the protection of our environment, this document provides essential guidance on the proper disposal procedures for **GR127935**, a potent and selective 5-HT_{1B/1D} receptor antagonist. Researchers, scientists, and drug development professionals are urged to adhere to these protocols to minimize risks and ensure regulatory compliance.

GR127935 is classified as a skin and eye irritant, a combustible solid, and is considered highly hazardous to water (Water Hazard Class 3).[1] Therefore, improper disposal can lead to significant health and environmental hazards. The following information outlines the necessary steps for the safe handling and disposal of this compound.

Summary of Key Data

A comprehensive understanding of the physicochemical properties of **GR127935** is the first step toward safe handling and disposal. The following table summarizes a collection of available data.

Property	Value	Source
Chemical Name	N-[4-Methoxy-3-(4-methyl-1-piperazinyl)phenyl]-2'-methyl-4'-(5-methyl-1,2,4-oxadiazol-3-yl)-[1,1'-biphenyl]-4-carboxamide hydrochloride	Tocris Bioscience
Molecular Formula	C ₂₉ H ₃₂ ClN ₅ O ₃	MedChemExpress[1]
Molecular Weight	534.05 g/mol	MedChemExpress[1]
Appearance	Off-white solid	Sigma-Aldrich
Solubility	Soluble in water	Sigma-Aldrich, Tocris Bioscience[2]
Hazard Class	Combustible Solid, Water Hazard Class 3 (highly hazardous to water)	Sigma-Aldrich
Health Hazards	Causes skin and serious eye irritation	MedChemExpress[1]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given its hazardous properties, strict adherence to safety protocols during handling is paramount.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Use compatible chemical-resistant gloves.[1]
- Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider additional protective clothing.[1]

- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended.[1]

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.[1]

Proper Disposal Procedures

While a specific "Section 13" for disposal from a complete Safety Data Sheet (SDS) for **GR127935** was not available in the public domain, the following procedures are based on its known hazards and general best practices for the disposal of hazardous chemical waste.[1][3][4][5]

It is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific local and national regulations before proceeding with any disposal.

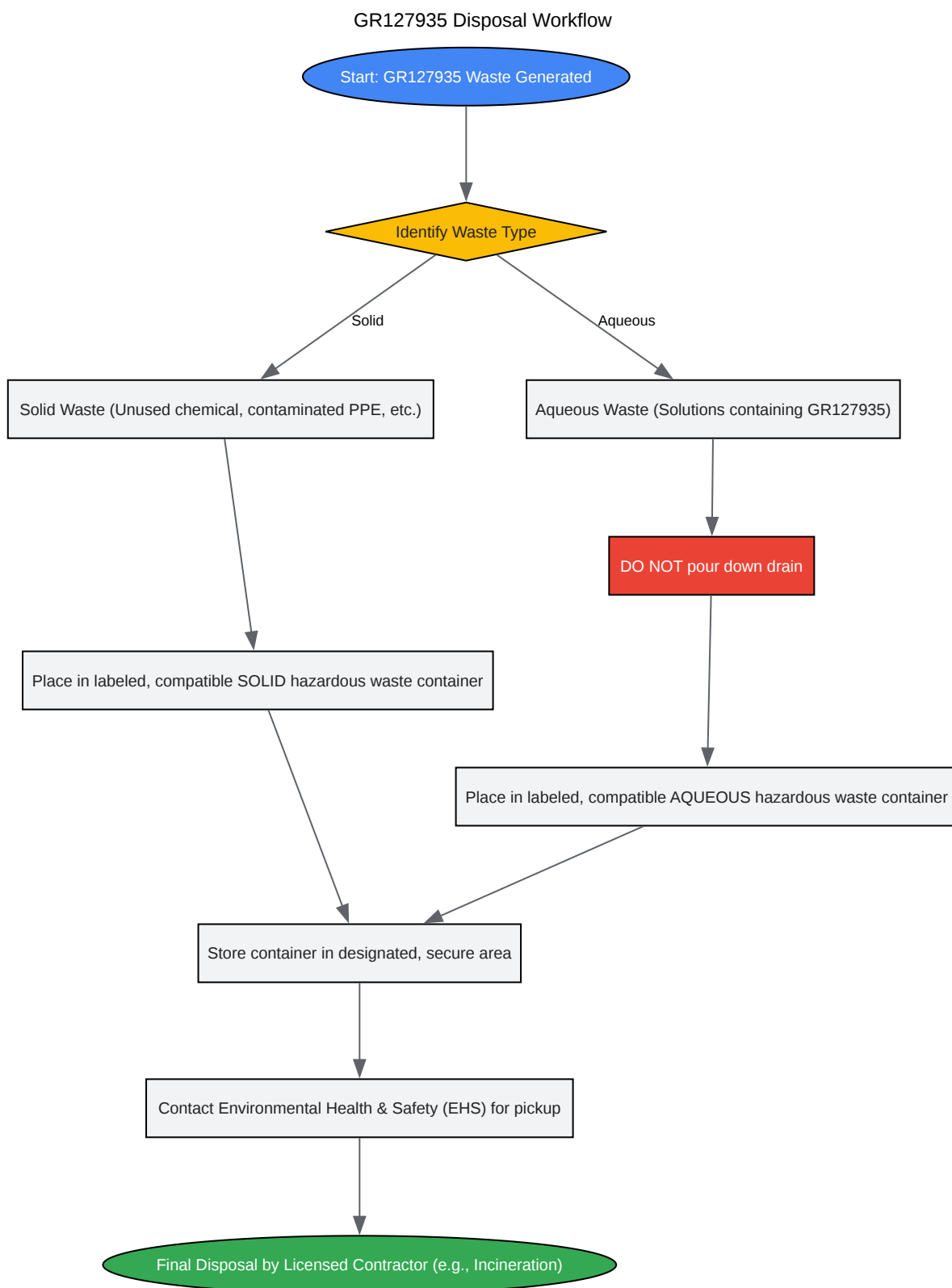
Step-by-Step Disposal Guidance:

- Segregation: Do not mix **GR127935** waste with other chemical waste streams unless explicitly approved by your EHS department. It should be collected in a dedicated, clearly labeled, and compatible waste container.
- Containerization:
 - Use a high-density polyethylene (HDPE) or other compatible container with a secure, tight-fitting lid.
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**GR127935**."

- Indicate the known hazards on the label: "Combustible Solid," "Skin/Eye Irritant," and "Highly Hazardous to Water."
- Waste Collection:
 - Solid Waste: Unused or expired **GR127935**, as well as grossly contaminated items (e.g., weigh boats, spatulas), should be placed directly into the designated hazardous waste container.
 - Contaminated Labware: Disposable labware (e.g., pipette tips, gloves, bench paper) that has come into contact with **GR127935** should also be disposed of in the designated hazardous waste container.
 - Aqueous Solutions: Due to its high water hazard classification, aqueous solutions containing **GR127935** must not be poured down the drain.^[1] They should be collected in a separate, sealed, and clearly labeled hazardous waste container for aqueous waste.
- Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and secure area away from heat, sparks, and open flames.^{[3][4]}
 - Ensure the storage area has secondary containment to prevent the spread of material in case of a leak.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
 - Incineration at a permitted hazardous waste facility is a common and effective disposal method for combustible solids.^{[6][7]}

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **GR127935** waste.



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Caption: Decision workflow for the safe disposal of **GR127935** waste.

By adhering to these procedures, you contribute to a safer laboratory environment and the responsible stewardship of our natural resources. For any uncertainties or specific questions, always prioritize consulting your institution's safety professionals.

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